

A Technical Guide to the Physicochemical Properties of L-Histidine Monohydrochloride

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Compound of Interest

Compound Name: *Histidine Monohydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **L-Histidine Monohydrochloride**. The information is curated for researchers, scientists, and professionals in drug development who utilize this essential amino acid derivative in their work. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes logical workflow diagrams for clarity.

Chemical Identity and Structure

L-Histidine Monohydrochloride is the hydrochloride salt of L-histidine, an essential amino acid. It is commonly available in both anhydrous ($C_6H_{10}ClN_3O_2$) and monohydrate ($C_6H_{12}ClN_3O_3$) forms.^{[1][2][3][4][5]} The presence of the imidazole side chain is a key feature, rendering it a versatile molecule in biological systems and pharmaceutical formulations.^{[6][7][8]}

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of both the anhydrous and monohydrate forms of **L-Histidine Monohydrochloride** for easy comparison.

Table 1: General and Physical Properties

Property	L-Histidine Monohydrochloride (Anhydrous)	L-Histidine Monohydrochloride Monohydrate
Molecular Formula	C ₆ H ₁₀ ClN ₃ O ₂ [1]	C ₆ H ₁₂ ClN ₃ O ₃ [2][3][4][5][9][10]
Molecular Weight	191.61 g/mol [1]	209.63 g/mol [2][3][4][5][9][10][11]
Appearance	Fine white crystals[1]	White crystals or crystalline powder[9]
Melting Point	Not specified	254 °C (decomposes)[9][12][13][14]
pH (aqueous solution)	Not specified	3.5 - 4.5 (100 g/L at 20 °C)[9][13][15]

Table 2: Solubility Profile

Solvent	L-Histidine Monohydrochloride (Anhydrous)	L-Histidine Monohydrochloride Monohydrate
Water	Soluble	Freely soluble. Reported values include: 39 g/100 mL (24 °C)[9], 170 g/L (20 °C), 42 mg/mL[16], 50 mg/mL[6], 149 g/L[17], 169.9 g/L (20 °C)[9][12]
Ethanol	Insoluble[9]	Insoluble[9]
Ether	Insoluble[9]	Insoluble[9]
DMSO	Not specified	Insoluble[16]

Table 3: Acid-Base Properties

Parameter	Value	Reference
pKa (Carboxyl group)	1.80	[6][7][18]
pKa (Imidazole group)	6.04	[6][7][18]
pKa (Amino group)	9.33	[6][7][18]
Isoelectric Point (pI)	7.64	[6][18]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of **L-Histidine Monohydrochloride** Monohydrate, which involves decomposition, can be determined using the capillary method.[19]

Methodology:

- Sample Preparation: A small amount of the dry, finely powdered sample is packed into a capillary tube to a height of 2-3 mm.[19][20]
- Apparatus: A calibrated melting point apparatus is used.
- Procedure:
 - A preliminary rapid heating is performed to determine an approximate melting range.[21]
 - For an accurate measurement, a fresh sample is heated at a slower rate, approximately 1-2 °C per minute, when the temperature is within 20 °C of the approximate melting point. [22]
 - The temperature at which the substance begins to melt and the temperature at which it completely liquefies (or decomposes, in this case, indicated by charring) are recorded as the melting range.

Determination of Aqueous Solubility

The solubility of **L-Histidine Monohydrochloride** in water can be determined by creating a saturated solution and measuring the concentration of the dissolved solid.

Methodology:

- **Sample Preparation:** An excess amount of **L-Histidine Monohydrochloride** is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 20 °C or 24 °C) for a sufficient period to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Quantification:** The concentration of **histidine monohydrochloride** in the clear supernatant is determined using a suitable analytical method, such as UV-Vis spectrophotometry, HPLC, or by gravimetric analysis after evaporating the solvent.

Determination of pKa Values

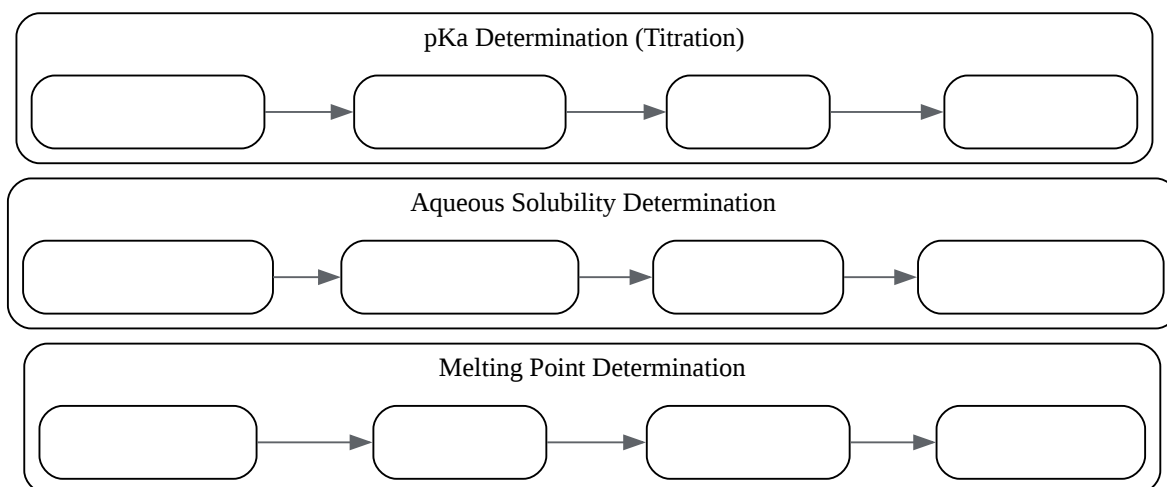
The pKa values corresponding to the carboxyl, imidazole, and amino groups can be determined by potentiometric titration or spectroscopic methods.

Methodology (Potentiometric Titration):

- **Solution Preparation:** A solution of **L-Histidine Monohydrochloride** of known concentration is prepared in deionized water.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH). The pH of the solution is monitored continuously using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values are determined from the midpoints of the buffer regions of the curve.

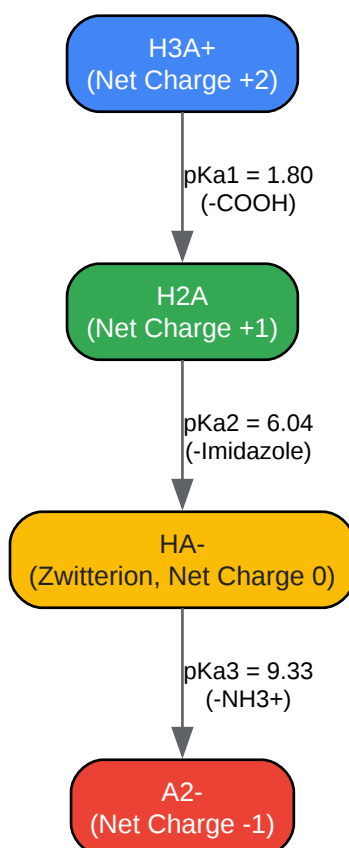
Mandatory Visualizations

The following diagrams illustrate key experimental workflows and the ionization behavior of L-Histidine.



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Caption: Experimental workflows for determining key physicochemical properties.



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Caption: Ionization states of histidine as a function of pH.

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